

An In-Depth Technical Guide to 1,1-Diphenyl-2-propanol

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Compound of Interest

Compound Name: 1,1-Diphenyl-2-propanol

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This technical guide provides a comprehensive overview of the chemical and physical properties of **1,1-Diphenyl-2-propanol**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

1,1-Diphenyl-2-propanol is an organic compound featuring two phenyl groups attached to a propanol backbone.^[1] It belongs to the alcohol class of organic molecules.^[1] At room temperature, it exists as a white crystalline solid and is utilized in various chemical syntheses.^[1]

Table 1: Physicochemical Properties of **1,1-Diphenyl-2-propanol**

Property	Value
Molecular Formula	C15H16O[1][2][3][4]
Molecular Weight	212.29 g/mol [1][2][3][4]
CAS Number	29338-49-6[1][2]
IUPAC Name	1,1-diphenylpropan-2-ol[1]
Melting Point	59-62 °C[2][5]
Canonical SMILES	<chem>CC(C(C1=CC=CC=C1)C2=CC=CC=C2)O</chem> [1]
InChI Key	BDZAWYBXBHTHFM-UHFFFAOYSA-N[1]
Topological Polar Surface Area	20.2 Å²[4]
Rotatable Bond Count	3[4]
Hydrogen Bond Donor Count	1[4]
Hydrogen Bond Acceptor Count	1[4]

Conceptual Experimental Workflow: Synthesis and Characterization

The following section outlines a generalized experimental protocol for the synthesis and characterization of **1,1-Diphenyl-2-propanol**. This workflow is a conceptual representation and specific laboratory conditions may vary.

Synthesis:

A common method for the synthesis of **1,1-Diphenyl-2-propanol** involves the condensation of benzaldehyde with phenylacetone.[1] This reaction provides a foundational pathway for obtaining the target molecule.

Purification:

Following the synthesis, the crude product is typically purified to remove unreacted starting materials and byproducts. Common purification techniques include recrystallization or column

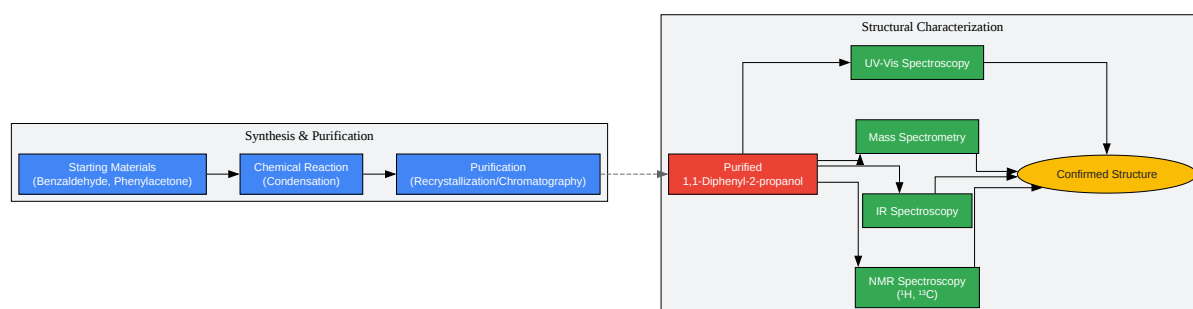
chromatography. The choice of solvent for recrystallization or the mobile phase for chromatography is crucial for achieving high purity.

Structural Characterization:

A battery of spectroscopic techniques is employed to confirm the identity and purity of the synthesized **1,1-Diphenyl-2-propanol**.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ^1H NMR and ^{13}C NMR are essential for elucidating the molecular structure. The proton NMR spectrum will show characteristic signals for the aromatic protons, the methine proton adjacent to the hydroxyl group, and the methyl protons. The carbon NMR will confirm the presence of the correct number of carbon atoms in their respective chemical environments.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the functional groups present in the molecule.^[1] A broad absorption band in the region of $3300\text{--}3500\text{ cm}^{-1}$ is indicative of the O-H stretching vibration of the alcohol group.^[1]
- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight of the compound. The mass spectrum of **1,1-diphenyl-2-propanol** will show a molecular ion peak at an m/z value corresponding to its molecular weight.^[1]
- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** The UV-Vis spectrum can provide information about the electronic transitions within the molecule. For **1,1-Diphenyl-2-propanol**, absorption bands in the UV region are expected due to the presence of the phenyl groups.^[1]

The following diagram illustrates the general workflow for the synthesis and characterization of **1,1-Diphenyl-2-propanol**.



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Figure 1: Conceptual workflow for the synthesis and characterization of **1,1-Diphenyl-2-propanol**.

Potential Applications and Further Research

1,1-Diphenyl-2-propanol serves as a valuable intermediate in organic synthesis. Its structural motif is of interest in medicinal chemistry and materials science. Preliminary studies have suggested that it may possess antibacterial and anti-inflammatory properties, warranting further investigation into its pharmacological potential.^[1] Additionally, its self-assembling properties in certain solvents open up possibilities for its use in the development of novel materials.^[1] Future research could focus on the derivatization of **1,1-Diphenyl-2-propanol** to explore new bioactive compounds and functional materials.

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